

methyl tridecanoate comparison other FAME standards

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Compound Focus: Methyl tridecanoate

CAS No.: 1731-88-0

Cat. No.: S599513

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Methyl Tridecanoate in a Multi-Standard Mix

The primary source of data comes from a 2025 study that analyzed a mix of 37 FAMES. In this mix, **Methyl Tridecanoate (C13:0)** was present at a concentration of **20 mg/mL** [1]. The table below shows its context within a subset of the FAME standards analyzed.

FAME Standard Name	Systematic Name	Concentration (mg/mL)	Structural Nomenclature
Methyl undecanoate	Methyl undecanoate	20	C11:0
Methyl tridecanoate	Methyl tridecanoate	20	C13:0
Methyl pentadecanoate	Methyl pentadecanoate	20	C15:0
Methyl myristate	Methyl tetradecanoate	40	C14:0
Methyl palmitate	Methyl hexadecanoate	60	C16:0

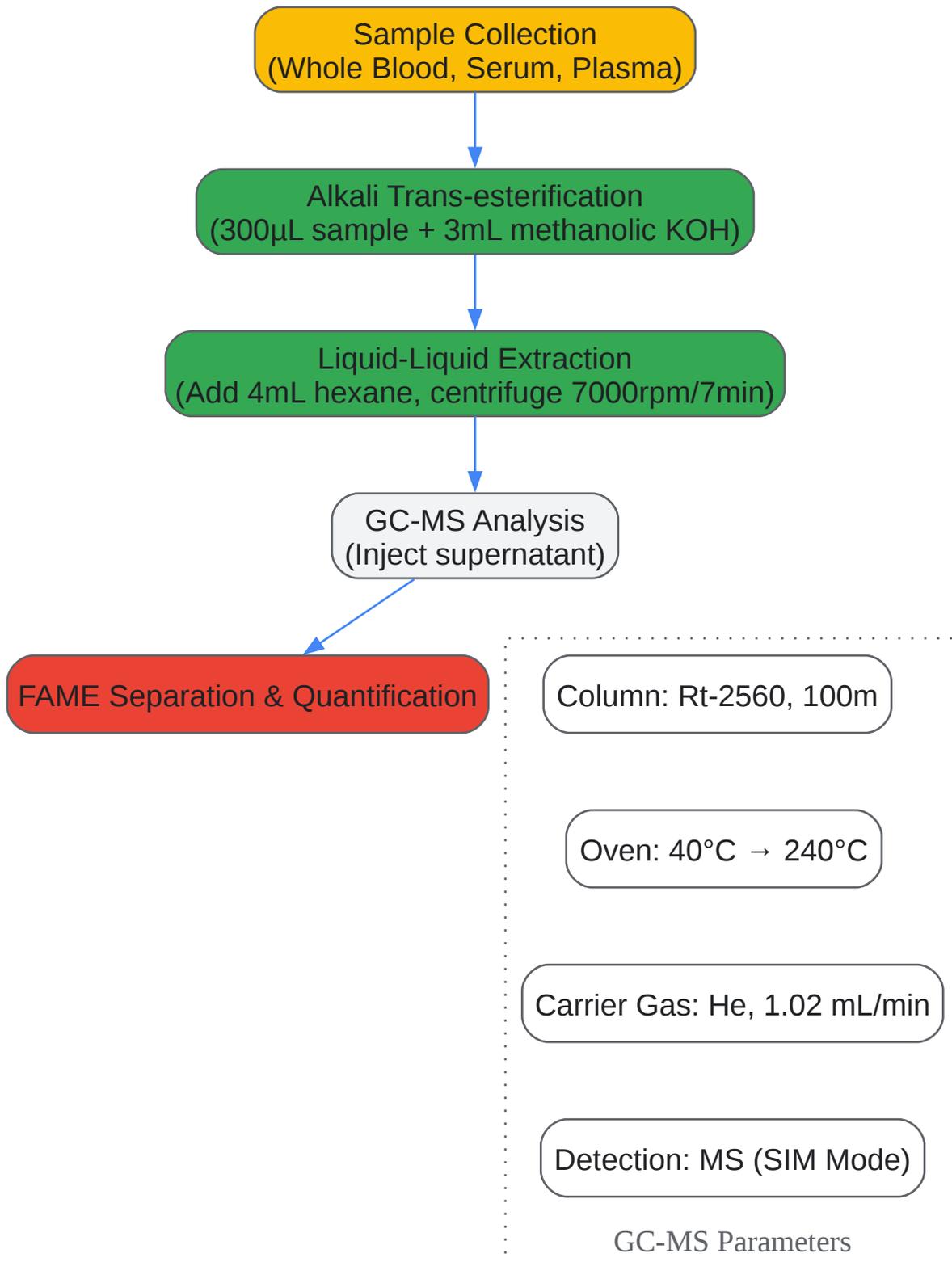
This data shows that **Methyl Tridecanoate** was one of several saturated odd-chain fatty acid methyl esters included in the standard mix at a mid-range concentration [1].

Detailed Experimental Protocol

The quantitative data above was generated using a specific and reproducible GC-MS protocol. Here is the detailed methodology you can follow [1]:

- **Sample Preparation & Derivatization:** Add 300 μL of the sample to 3 mL of methanolic KOH to convert fatty acids into their methyl ester forms. Extract the mixture with 4 mL of hexane and centrifuge at 7000 rpm for 7 minutes. The supernatant (hexane layer containing FAMES) is then transferred to a vial for analysis [1].
- **GC-MS Instrument Parameters:** The following conditions were used for separation and detection [1]:
 - **Column:** Rt-2560 (100 m, 0.25 mm ID, 0.20 μm)
 - **Injector Temp.:** 250 $^{\circ}\text{C}$ (split mode)
 - **Oven Temp. Program:** 40 $^{\circ}\text{C}$ (hold 2 min), then increase to 240 $^{\circ}\text{C}$ at 4 $^{\circ}\text{C}/\text{min}$ (hold 15 min)
 - **Carrier Gas:** Helium, constant flow of 1.02 mL/min
 - **Detection:** Mass Spectrometer (MS), Selective Ion Monitoring (SIM) mode

This experimental workflow is summarized in the diagram below.



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Key Considerations for Your Comparison Guide

To build a comprehensive guide, you may need to consult additional resources, but the available information provides a solid starting point:

- **Chromatographic Performance:** The **Rt-2560 column** is highly recommended for detailed FAME analysis, especially for resolving complex isomer patterns. Its 100-meter length and highly polar biscyanopropyl polysiloxane stationary phase provide excellent separation based on chain length, degree of unsaturation, and geometry of double bonds (cis/trans) [2].
- **Matrix Considerations:** The cited study concluded that while FAME concentrations strongly correlate between **plasma and serum**, they differ significantly in **whole blood**. The researchers identified **plasma as the most ideal matrix** for detecting and quantifying circulating fatty acids [1].

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References

1. Assessment of Fatty Acid Concentrations Among Blood ... [pmc.ncbi.nlm.nih.gov]

2. Highly Reproducible Detailed cis/trans FAMEs Analysis ... [restek.com]

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